

5-Hydroxy Buspirone-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Hydroxy Buspirone-d8

Cat. No.: B3028423

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This technical guide provides an in-depth overview of **5-Hydroxy Buspirone-d8**, a deuterated internal standard essential for the accurate quantification of 5-Hydroxy Buspirone, a primary metabolite of the anxiolytic drug Buspirone. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive resource on its suppliers, availability, and application in experimental settings.

Introduction

5-Hydroxy Buspirone-d8 is the deuterium-labeled analog of 5-Hydroxy Buspirone. The incorporation of eight deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard is critical for correcting for variability in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical results. Buspirone is extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme, to form several hydroxylated metabolites, with 5-Hydroxy Buspirone being a significant one.^{[1][2][3][4]}

Supplier and Availability of 5-Hydroxy Buspirone-d8

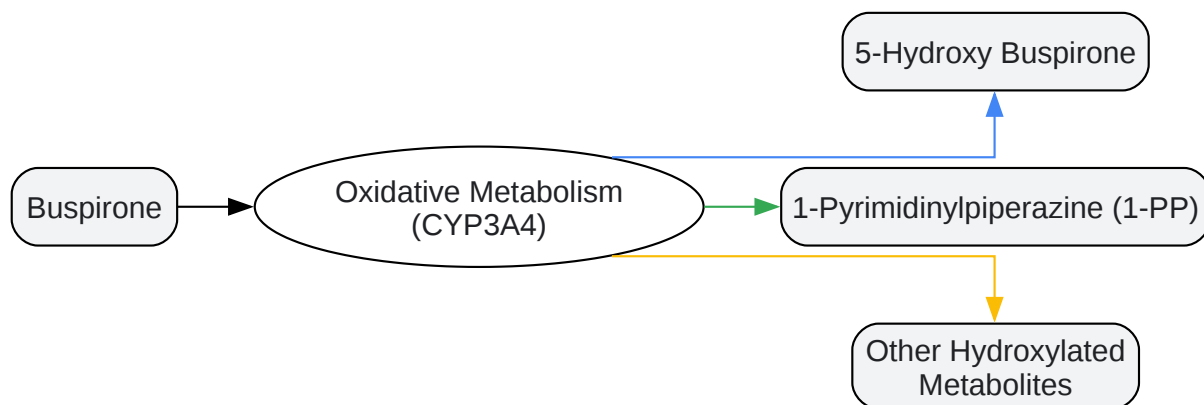
A number of chemical suppliers offer **5-Hydroxy Buspirone-d8** for research purposes. The table below summarizes the available quantitative data from various suppliers. Please note that for some suppliers, detailed information is available upon request.

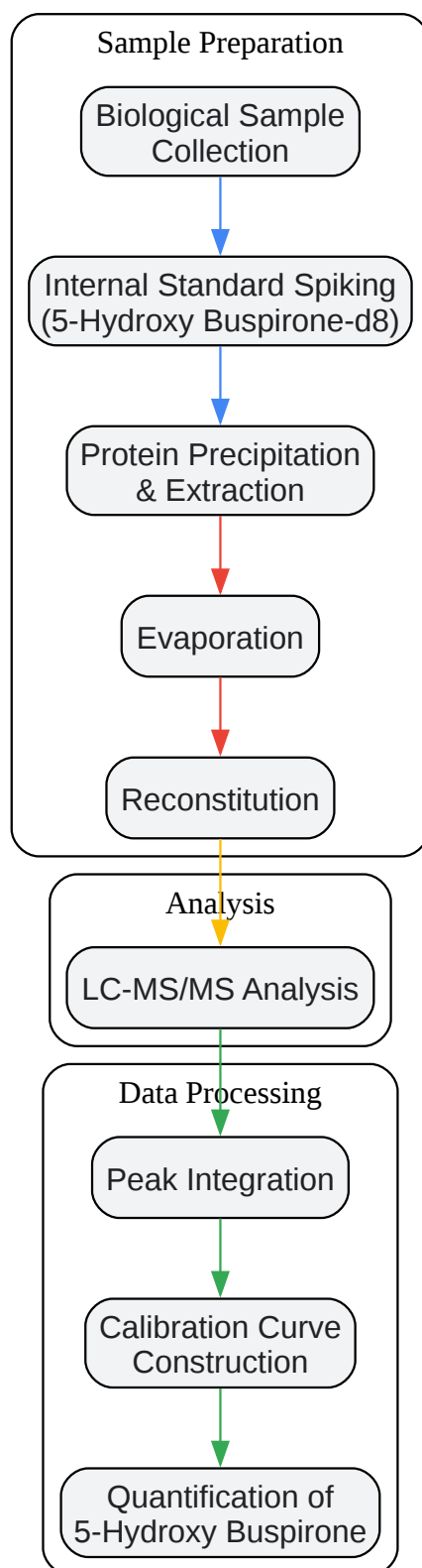
| Supplier | Catalog Number | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity | Available Quantities |
|--------------------------|----------------|--------------|--|--------------------------|------------------------------------|------------------------------------|
| Coompo | C236338 | 1330164-16-3 | C ₂₁ H ₂₃ D ₈ N ₅ O ₃ | 409.55 | 98% | 1mg, 10mg |
| Santa Cruz Biotechnology | sc-219593 | 1330164-16-3 | C ₂₁ H ₂₃ D ₈ N ₅ O ₃ | 409.55 | Information available upon request | Information available upon request |
| Axios Research | AR-B08020 | 1330164-16-3 | C ₂₁ H ₂₃ D ₈ N ₅ O ₃ | 409.56 | Information available upon request | Information available upon request |
| EvitaChem | EVT-1466880 | 1330164-16-3 | C ₂₁ H ₃₁ N ₅ O ₃ | 409.56 | Information available upon request | Information available upon request |
| SynZeal | - | - | - | - | Information available upon request | Information available upon request |
| BenchChem | - | - | - | - | Information available upon request | Information available upon request |

Note: The molecular formula for the deuterated compound is consistently reported as C₂₁H₂₃D₈N₅O₃. Some suppliers may list the non-deuterated CAS number (105496-33-1) for reference.

Metabolic Pathway of Buspirone

Buspirone undergoes extensive first-pass metabolism, primarily through oxidation mediated by the CYP3A4 enzyme in the liver.^{[1][2][3]} This process leads to the formation of several hydroxylated derivatives, including the pharmacologically active metabolite 1-pyrimidinylpiperazine (1-PP) and 5-Hydroxy Buspirone.^{[1][3][4]}





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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Buspirone - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. droracle.ai [droracle.ai]
- 4. Metabolism and disposition of buspirone - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Hydroxy Buspirone-d8: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3028423#5-hydroxy-buspirone-d8-supplier-and-availability>]

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